

Technical Guide: trans-3-Methyl-2-pentene

Handling & Safety Architecture

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *trans-3-Methyl-2-pentene*

CAS No.: 616-12-6

Cat. No.: B1580960

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Executive Summary

Target Compound: **trans-3-Methyl-2-pentene** (CAS: 616-12-6) Primary Risk Profile: High Flammability (Flash Point < -7°C), Aspiration Toxicity, Volatile Organic Compound (VOC).^{[1][2]}^[3] Operational Focus: This guide outlines the rigorous handling, storage, and synthetic utilization of **trans-3-methyl-2-pentene**. It moves beyond basic safety data to provide a self-validating workflow for researchers engaged in high-purity organic synthesis and drug development.

Part 1: Chemical Identity & Physicochemical Profiling

Understanding the physical constants is the first line of defense. The low flash point and low density of **trans-3-methyl-2-pentene** create a specific risk profile involving static discharge and rapid vapor phase expansion.

Table 1: Critical Physicochemical Data

Property	Value	Operational Implication
CAS Number	616-12-6	Use for exact inventory tracking (distinct from cis isomer 922-62-3).
Molecular Formula	C ₆ H ₁₂	Lipophilic hydrocarbon; immiscible with water.[2]
Boiling Point	70–72 °C	Moderate volatility; requires reflux condensers for heated reactions.
Flash Point	-27 °C to -7 °C (Closed Cup)	CRITICAL: Vapors can ignite at sub-zero freezer temperatures.
Density	~0.696 g/mL	Lighter than water; spills will float and spread rapidly.
Refractive Index	1.405	Validation Metric: Use to quickly verify purity upon receipt.
Vapor Pressure	~176 mmHg (25°C)	High vapor load; fume hood mandatory to prevent inhalation.

Data aggregated from Sigma-Aldrich and TCI Chemicals safety documentation [1, 2].

Part 2: Hazard Architecture & Toxicology

The Aspiration Mechanism (H304)

The most insidious acute hazard is aspiration toxicity. Due to its low surface tension and low viscosity, if **trans-3-methyl-2-pentene** is ingested (even in micro-quantities via pipette error), it can bypass the glottis and enter the bronchial tree.

- Pathology: Once in the lungs, it strips the surfactant layer of the alveoli, leading to chemical pneumonitis and pulmonary edema [3].

- Protocol: NEVER induce vomiting if ingestion occurs. This increases the risk of aspiration.

Electrostatic Accumulation (H225)

Non-conductive non-polar solvents like **trans-3-methyl-2-pentene** accumulate static charge during flow (pouring/pipetting).

- Threshold: A static spark of just 0.2 mJ is sufficient to ignite these vapors.
- Mitigation: All transfer vessels must be grounded. Use inert gas (Nitrogen/Argon) blankets to displace oxygen during transfer.

Part 3: Advanced Handling & Storage Protocols

This section defines a Self-Validating Workflow. A protocol is only safe if it includes steps to verify its own integrity.

The "Inert Transfer" Protocol

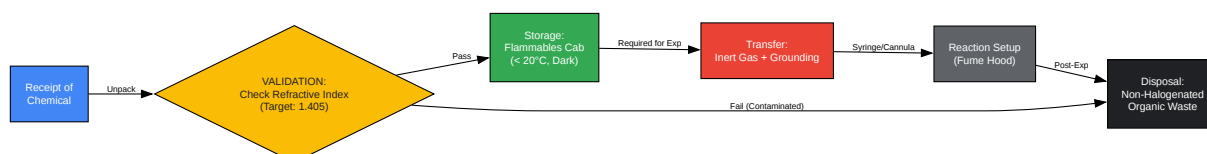
Objective: Transfer solvent without introducing oxygen or moisture, minimizing static risk.

Step-by-Step Methodology:

- System Validation: Check the Refractive Index () of the source bottle. If it deviates >0.002 from 1.405, suspect contamination or isomerization.
- Grounding: Attach an alligator clip ground wire to the metal needle or cannula being used.
- Inert Purge: Insert a Nitrogen () line into the source bottle (headspace) to maintain positive pressure.
- Transfer: Use a gas-tight syringe or cannula transfer technique.
- Quench: Upon completion, wipe the septum with a Kimwipe to remove traces that could oxidize.

Visualization: Safe Handling Workflow

The following diagram illustrates the logical flow of handling, emphasizing the "Check" nodes that ensure safety.



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Figure 1: Operational workflow for **trans-3-methyl-2-pentene**, incorporating a mandatory validation step (Refractive Index check) before storage.

Part 4: Synthetic Utility & Reactivity[7][8]

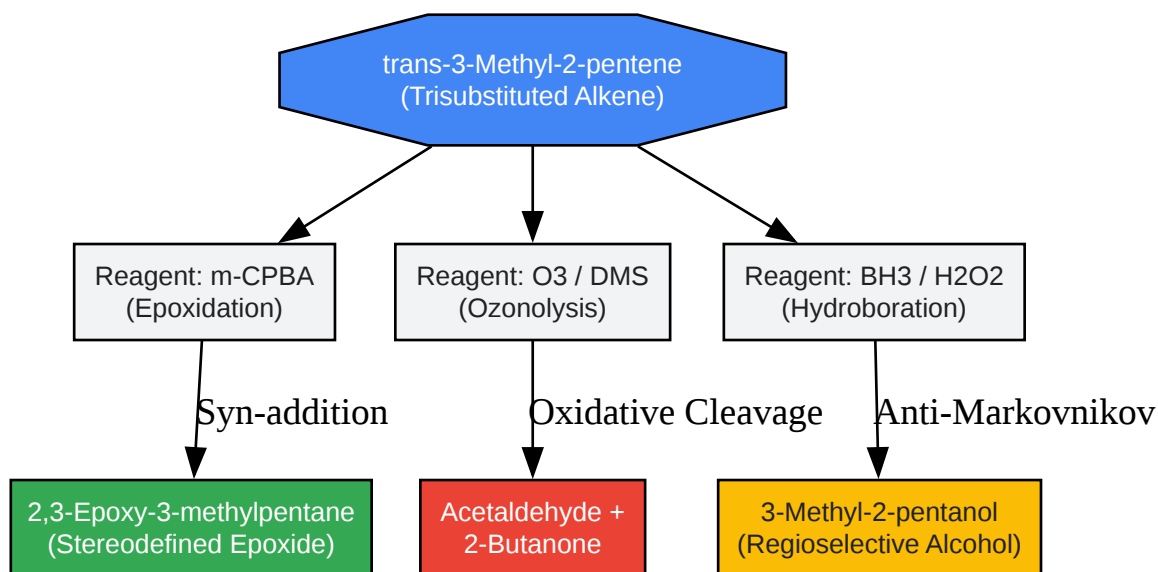
In drug development, **trans-3-methyl-2-pentene** is valued as a trisubstituted alkene. Its steric bulk and defined stereochemistry (E-isomer) make it a model substrate for testing stereoselective reactions.

Key Reaction Pathways

- Stereoselective Epoxidation: Reaction with m-CPBA yields trisubstituted epoxides, key intermediates in polyketide synthesis.
- Hydroboration-Oxidation: Due to the steric difference between the C2 and C3 carbons, hydroboration can yield regioselective alcohols.
- Ozonolysis: Cleavage of the double bond yields acetaldehyde and 2-butanone (methyl ethyl ketone).

Visualization: Reactivity Logic

This diagram details the transformation pathways relevant to medicinal chemistry.



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Figure 2: Synthetic divergence of **trans-3-methyl-2-pentene**. The steric environment directs regioselectivity in hydroboration and stereochemistry in epoxidation.

Part 5: Emergency Response Protocols

Fire (Class B)

- Extinguishing Media: Dry chemical powder, Carbon Dioxide (), or alcohol-resistant foam.
- Contraindication: Do NOT use a solid water stream. Since the density (0.696) is less than water, the fuel will float on the water and spread the fire [4].

Spills

- Evacuate: Clear the area of all personnel.
- Ventilate: Maximize fume hood draw; open windows if safe.
- Suppress: Cover the spill with an activated carbon or clay-based absorbent (e.g., Vermiculite).

- Disposal: Sweep into a dedicated flammable waste container. Do not seal tightly immediately to allow residual off-gassing in a hood.

References

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- Occupational Safety and Health Administration (OSHA). (n.d.). Occupational Chemical Database: Flammable Liquids.

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